

4-n-Propylthiophenol as chemical intermediate

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Compound Focus: 4-n-Propylthiophenol

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Related Compounds and Context

The search revealed significant information about the importance of thiophene-based compounds in medicinal and industrial chemistry, which may provide useful parallels for your research on **4-n-Propylthiophenol**.

- **Thiophene as a Privileged Pharmacophore:** Thiophene is a five-membered sulfur-containing heterocycle that ranks 4th among sulfur-containing structures in U.S. FDA-approved drugs from 2013-2023, with seven drug approvals [1]. Its versatility makes it a common scaffold in drug discovery.
- **Key Approved Drugs Featuring Thiophene:** Numerous commercially successful drugs incorporate the thiophene ring, demonstrating its therapeutic relevance. The table below lists some prominent examples [1].

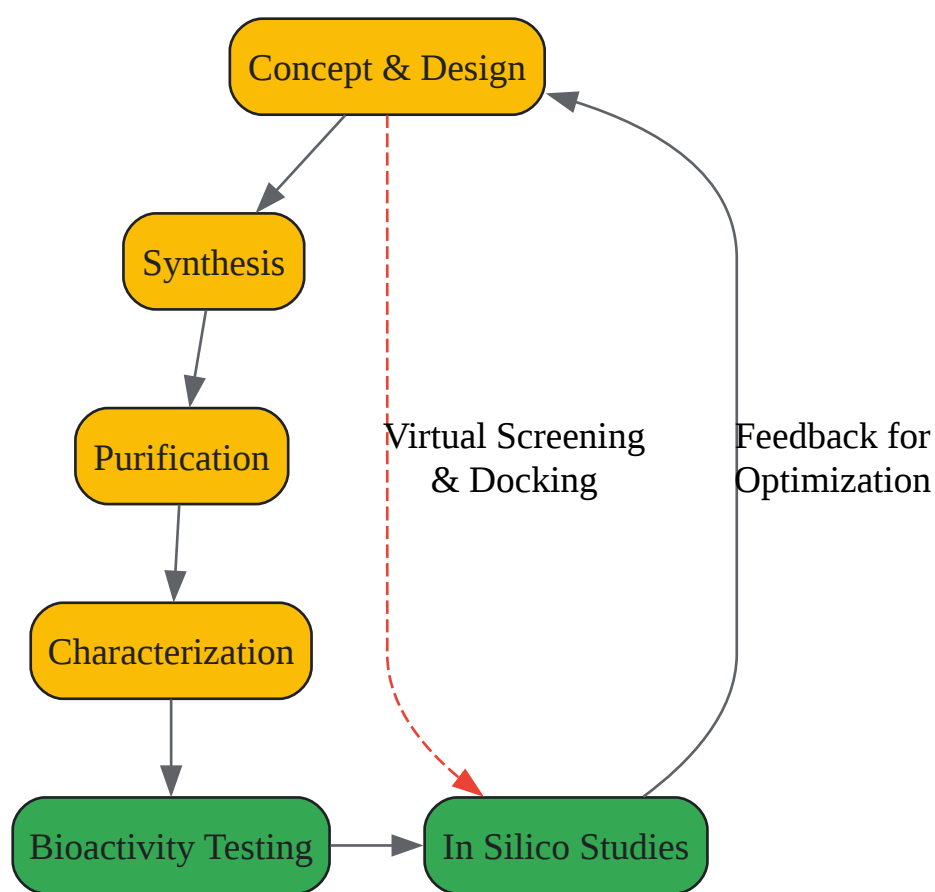
Drug Name	Primary Therapeutic Use
Ticlopidine	Antiplatelet agent
Clopidogrel	Antiplatelet agent
Olanzapine	Antipsychotic
Tiagabine	Anticonvulsant
Zileuton	Asthma treatment

Drug Name	Primary Therapeutic Use
Tiaprofenic acid	Anti-inflammatory
Suprofen	Anti-inflammatory

- **4-Propylphenol as an Industrial Intermediate:** A closely named compound, **4-propylphenol**, is used as an intermediate in the chemical and pharmaceutical industries. It is available in 98% and 99% purity grades, with its market growth driven by demand for resins, polymers, and the synthesis of drugs for inflammatory and cardiovascular conditions [2]. This highlights the potential utility of alkylated phenol derivatives.

Potential Research Workflows for Thiophene Derivatives

While specific protocols for **4-n-Propylthiophenol** are unavailable, the literature describes common research pathways for developing thiophene-based bioactive molecules. The diagram below outlines a generalized workflow that integrates synthesis, analysis, and bioactivity testing, which can serve as a conceptual starting point.



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The key phases of this workflow are:

- **Synthesis and Purification:** Modern synthetic methods often employ **metal-catalyzed reactions** (e.g., using copper, indium, rhodium) for high regioselectivity, or **metal-free approaches** for greener chemistry [1]. A common purification technique for liquid thiophenes is **cooling-induced precipitation**, where a solution is cooled below the compound's melting point to precipitate the pure product [3].
- **Characterization:** Structural confirmation is typically achieved using a combination of **¹H and ¹³C NMR, IR spectroscopy, and mass spectrometry** [4] [5].
- **Bioactivity Testing and In Silico Studies:** Biological evaluation includes *in vitro* and *in vivo* assays for target activity (e.g., anti-inflammatory, antimicrobial) and safety profiles [4]. *In silico* studies, such as **physicochemical property prediction, molecular docking, and molecular dynamics simulations**, are increasingly used to understand mechanism of action and guide the optimization of drug candidates [4] [5].

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